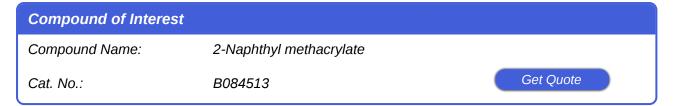


# safety precautions and hazards for 2-Naphthyl methacrylate

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An In-depth Technical Guide to the Safety, Hazards, and Handling of 2-Naphthyl Methacrylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and hazard information for **2-Naphthyl methacrylate** (CAS No. 10475-46-4), a fluorescent monomer utilized in the synthesis of polymers with applications in optical materials and coatings.[1][2] Adherence to strict safety protocols is essential when handling this compound to mitigate potential health risks.

# **Physicochemical Properties**

A summary of the key physicochemical properties of **2-Naphthyl methacrylate** is presented in Table 1. This data is crucial for understanding its behavior under various experimental and storage conditions.

Table 1: Physicochemical Properties of 2-Naphthyl Methacrylate



Property	Value	Source
Chemical Formula	C14H12O2	[3]
Molecular Weight	212.24 g/mol	[3][4]
Appearance	Solid, colorless crystals	[3]
Melting Point	62-64 °C	[3]
Flash Point	Not applicable	[3]
Solubility	Insoluble in water	Inferred from chemical structure
CAS Number	10475-46-4	[3]

# **Hazard Identification and Classification**

**2-Naphthyl methacrylate** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A detailed breakdown of its hazard classification is provided in Table 2.

Table 2: GHS Hazard Information for 2-Naphthyl Methacrylate

Category	Description	Pictogram	Signal Word	Hazard Statements
Skin Corrosion/Irritatio n	Category 2	<b>⊋</b> alt text	Warning	H315: Causes skin irritation.[3] [4]
Serious Eye Damage/Eye Irritation	Category 2	<b>⊋</b> alt text	Warning	H319: Causes serious eye irritation.[4]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	☑alt text	Warning	H335: May cause respiratory irritation.[3][4]



# Safety Precautions and Personal Protective Equipment (PPE)

Safe handling of **2-Naphthyl methacrylate** necessitates the implementation of engineering controls and the use of appropriate personal protective equipment.

# **Engineering Controls**

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

### **Personal Protective Equipment**

Table 3 outlines the recommended PPE for handling 2-Naphthyl methacrylate.

Table 3: Recommended Personal Protective Equipment

PPE Type	Specification	Purpose
Respiratory Protection	NIOSH-approved N95 dust mask or higher	To prevent inhalation of dust particles.
Eye Protection	Chemical safety goggles or a face shield	To protect eyes from dust and splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	To prevent skin contact.
Skin and Body Protection	Laboratory coat and appropriate protective clothing	To prevent skin exposure.

# Handling, Storage, and Disposal

- Handling: Avoid creating dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.



• Disposal: Dispose of waste in accordance with local, state, and federal regulations.

#### First Aid Measures

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- In case of skin contact: Flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- In case of inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- In case of ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

# **Experimental Protocols for Hazard Assessment**

While specific toxicological studies for **2-Naphthyl methacrylate** are not readily available in the public domain, the following sections describe the standardized OECD guidelines that would be followed to assess its known hazards.

#### **Skin Irritation: OECD Test Guideline 439**

The potential for **2-Naphthyl methacrylate** to cause skin irritation is typically assessed using the In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method as described in OECD Guideline 439.

- Principle: This in vitro method utilizes a reconstructed human epidermis model, which mimics the upper layers of human skin. The test chemical is applied topically to the tissue surface.
- Methodology:
  - A defined amount of the test substance is applied to the surface of the RhE tissue.
  - The tissue is incubated for a specified period.
  - Following incubation, the tissue is thoroughly rinsed to remove the test substance.



- The viability of the tissue is determined by measuring the conversion of a vital dye (e.g., MTT) into a colored product by the mitochondria of viable cells.
- Interpretation: A reduction in cell viability below a certain threshold (typically ≤ 50%) indicates that the substance is an irritant.

### **Eye Irritation: OECD Test Guideline 405**

To evaluate the potential for serious eye irritation, the Acute Eye Irritation/Corrosion test (OECD Guideline 405) is the standard in vivo method.

- Principle: The test substance is applied to the eye of a single animal, and the effects on the cornea, iris, and conjunctiva are observed and scored over a period of time.
- Methodology:
  - A single dose of the test substance is applied into the conjunctival sac of one eye of an albino rabbit. The other eye serves as a control.
  - The eyes are examined at 1, 24, 48, and 72 hours after application.
  - The degree of eye irritation is scored for the cornea (opacity), iris, and conjunctiva (redness and swelling).
- Interpretation: The severity and reversibility of the ocular lesions are used to classify the substance's eye irritation potential.

# Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation)

The classification of **2-Naphthyl methacrylate** as a respiratory irritant (STOT SE 3) is based on evidence of respiratory tract irritation following a single exposure. While there isn't a single specific test guideline for this endpoint, it is generally assessed through a weight of evidence approach, which may include:

• Human data: Reports of respiratory irritation in individuals exposed to the substance.



 Animal studies: Observations of respiratory distress in acute inhalation toxicity studies (e.g., OECD Guideline 403 or 436). Signs of irritation such as altered breathing patterns, nasal discharge, and pathological changes in the respiratory tract are evaluated.

# **Safety Workflow Diagram**

The following diagram illustrates the logical workflow for the safe handling and management of **2-Naphthyl methacrylate**.



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Caption: Workflow for the safe handling of 2-Naphthyl methacrylate.

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